

# Application Notes and Protocols for 3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride

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## Compound of Interest

Compound Name: 3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride

Cat. No.: B1306192

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These application notes provide a comprehensive guide for the safe and effective handling, storage, and use of **3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride** (CAS No: 51642-03-6). This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. The protocols and recommendations herein are grounded in established safety data and best laboratory practices to ensure scientific integrity and user safety.

## Introduction: A Key Building Block in Medicinal Chemistry

**3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride** is a heterocyclic compound of significant interest in medicinal chemistry. It serves as a crucial building block in the synthesis of various pharmaceutical intermediates and active pharmaceutical ingredients (APIs). Its structural motif is found in molecules designed to modulate biological pathways, such as non-electrophilic antioxidant response element (ARE) activators, which are important in cellular defense mechanisms.[1] The hydrochloride salt form enhances the compound's stability and solubility in aqueous media, facilitating its use in a variety of experimental settings.[2]

## Compound Profile and Physicochemical Properties

A thorough understanding of the compound's properties is fundamental to its safe handling and application.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>10</sub> ClNO <sub>2</sub> S	[3][4]
Molecular Weight	171.65 g/mol	[3][4]
Appearance	White to off-white solid	[5]
Melting Point	208-209 °C	[6]
Boiling Point	334.9°C at 760mmHg	
Density	1.314g/cm <sup>3</sup>	
Storage Temperature	2-8°C, under inert gas	[7][8]

## Hazard Identification and Safety Precautions

**3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride** is classified as a hazardous substance. Adherence to the following safety protocols is mandatory.

GHS Hazard Statements:

- H302: Harmful if swallowed.[3][9]
- H315: Causes skin irritation.[3][4][9]
- H319: Causes serious eye irritation.[3][4][9]
- H335: May cause respiratory irritation.[3][4][9]

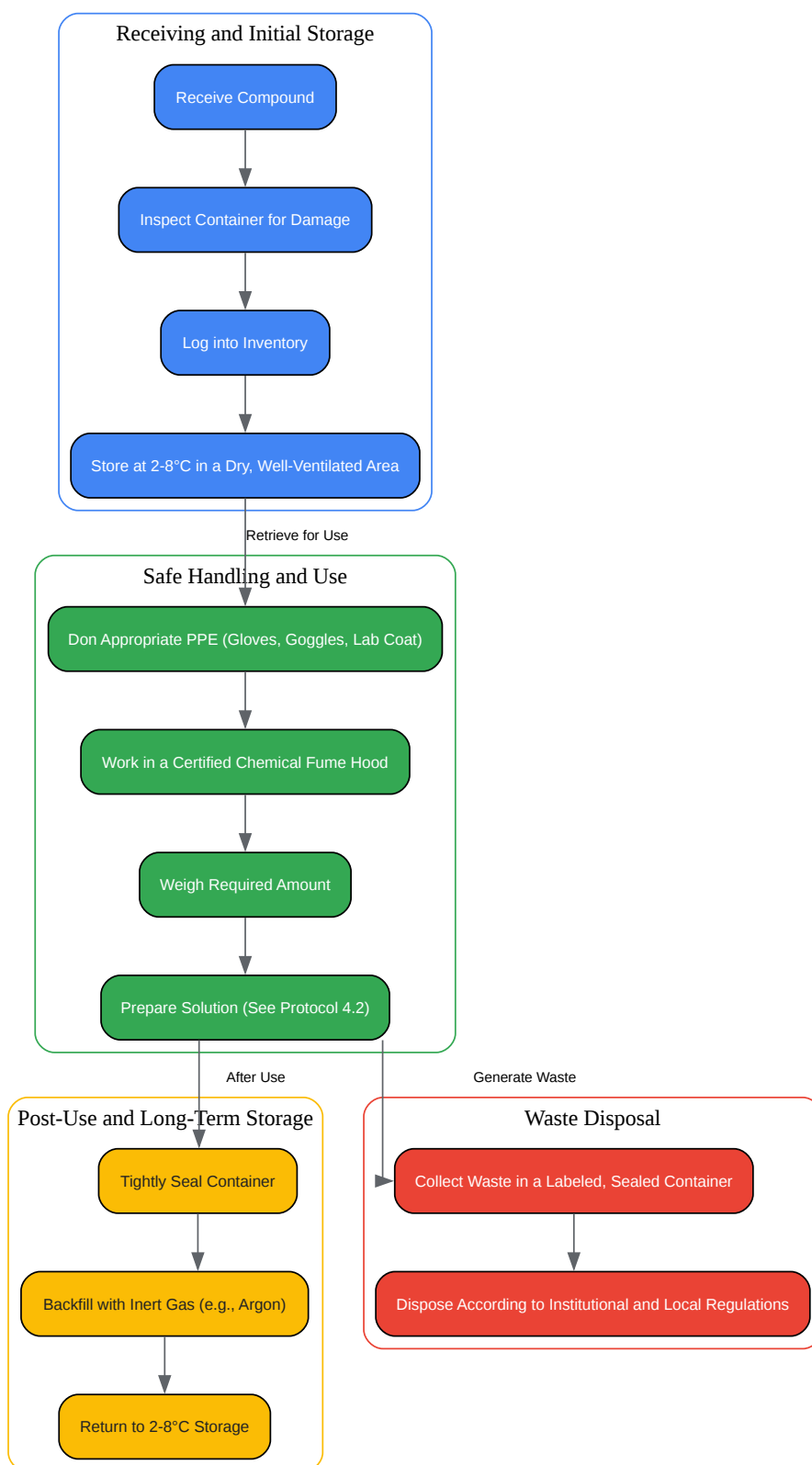
Precautionary Measures:

Precaution Category	Statement	Source
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/ eye protection/ face protection.	[4][9]
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[9]
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.	[9]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.	[9]

## Experimental Protocols

### General Handling and Storage Workflow

The following diagram outlines the critical steps for handling and storing 3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride from receipt to disposal.



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Caption: Workflow for handling **3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride**.

## Protocol for the Preparation of a 10 mM Aqueous Solution

This protocol provides a general method for preparing a 10 mM stock solution. Adjustments may be necessary depending on the required final concentration and solvent.

Materials:

- **3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride**
- High-purity water (e.g., Milli-Q or equivalent)
- Calibrated analytical balance
- Appropriate volumetric flask with stopper
- Spatula
- Weighing paper or boat
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves

Procedure:

- Pre-calculation: Determine the mass of **3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride** required. For a 10 mM solution in a 10 mL volumetric flask:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 171.65 \text{ g/mol} = 0.017165 \text{ g (or 17.2 mg)}$
- Safety First: Don all required PPE. Perform all subsequent steps in a certified chemical fume hood to avoid inhalation of the powder.<sup>[6][9]</sup>
- Weighing:
  - Place a clean, dry weighing boat on the analytical balance and tare.

- Carefully weigh out approximately 17.2 mg of the compound using a clean spatula. Record the exact mass.
- Dissolution:
  - Carefully transfer the weighed solid into the 10 mL volumetric flask.
  - Add approximately 5-7 mL of high-purity water to the flask.
  - Stopper the flask and gently swirl to dissolve the solid. Sonication may be used cautiously if dissolution is slow.
- Final Volume Adjustment:
  - Once the solid is completely dissolved, add high-purity water dropwise until the bottom of the meniscus reaches the calibration mark on the neck of the volumetric flask.
  - Stopper the flask and invert it several times (10-15 times) to ensure the solution is homogeneous.
- Storage of the Solution:
  - Transfer the solution to a clearly labeled, sealed container. The label should include the compound name, concentration, solvent, date of preparation, and your initials.
  - For short-term storage, it is recommended to keep the solution at 2-8°C. For long-term storage, consider aliquoting and freezing at -20°C or below to minimize degradation, though stability studies for specific solutions should be performed.

## Incompatibilities and Stability

To maintain the integrity of the compound, avoid contact with the following:

- Strong oxidizing agents: May lead to vigorous, exothermic reactions.
- Strong bases: Can deprotonate the amine hydrochloride, potentially leading to the free base which may have different stability and solubility characteristics.[6]

Hazardous decomposition products under fire conditions include nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), sulfur oxides, and hydrogen chloride gas.[6]

## Conclusion

**3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride** is a valuable reagent in chemical research and drug development. Its effective use is contingent upon strict adherence to safety protocols due to its hazardous nature. Proper storage in a cool, dry, and inert environment is critical to ensure its long-term stability and purity. The protocols provided in this document serve as a foundation for its safe handling and application in a laboratory setting.

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